

A Comparative Analysis of Plasticizer Leaching: Dibenzyl Phthalate vs. DINCH

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Compound of Interest

Compound Name: *Dibenzyl phthalate*

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This guide provides a comparative overview of the leaching characteristics of **Dibenzyl phthalate** (DBzP) and 1,2-cyclohexane dicarboxylic acid diisononyl ester (DINCH), two plasticizers used in a variety of consumer products. While direct comparative studies on the leaching of DBzP and DINCH from the same consumer products are not readily available in scientific literature, this document synthesizes existing data to offer insights into their potential migration behaviors. The information is intended to assist researchers in understanding the factors that influence plasticizer leaching and in designing relevant experimental protocols.

Executive Summary

Plasticizer leaching, the migration of these additives from a polymer matrix, is a critical consideration in the safety assessment of consumer products, particularly those in contact with food, beverages, or biological tissues. This process is influenced by several factors, including the chemical structure and molecular weight of the plasticizer, the type of polymer, the nature of the contacting medium (e.g., food simulant), temperature, and contact duration.

Dibenzyl phthalate (DBzP) is an aromatic phthalate ester, while DINCH is a non-phthalate, aliphatic cycloaliphatic diester. DINCH was introduced as a safer alternative to some traditional phthalates and is generally expected to exhibit lower migration rates due to its higher molecular weight and different chemical structure. This guide will explore the available data to provide a qualitative and, where possible, quantitative comparison.

Physicochemical Properties

The physicochemical properties of a plasticizer are fundamental determinants of its leaching potential. Generally, plasticizers with higher molecular weights and lower water solubility tend to have lower migration rates.

Property	Dibenzyl Phthalate (DBzP)	1,2-cyclohexane dicarboxylic acid diisononyl ester (DINCH)
Chemical Structure	Aromatic Diester	Aliphatic Cycloaliphatic Diester
Molecular Formula	C ₂₂ H ₁₈ O ₄	C ₂₆ H ₄₈ O ₄
Molecular Weight	346.38 g/mol	~424.7 g/mol
Water Solubility	Insoluble	<0.01 mg/L
Log Kow (Octanol-Water Partition Coefficient)	5.2	>6.2

Note: Data is compiled from various sources and may vary slightly depending on the specific isomers of DINCH.

Based on these properties, DINCH's higher molecular weight and higher Log Kow value suggest a lower potential for migration into aqueous solutions compared to DBzP.

Quantitative Leaching Data

Direct comparative leaching data for DBzP and DINCH is not available. The following tables summarize findings from separate studies on the migration of these plasticizers from different materials. It is crucial to note that these values are not directly comparable due to variations in experimental conditions, materials, and food simulants.

Table 1: Leaching Data for **Dibenzyl Phthalate** (DBzP) and Other Phthalates

Product/Material	Food Simulant/Medium	Conditions	Leached Amount of Phthalate
Plastic Food Containers	Ultrapure Water (Microwave)	Varied power and time	DBP: 1]
PVC Articles	n-Hexane	6, 15, and 30 days	DEHP: 5.19–28.76 wt% of PVC article [2]
Meat Product Packaging	Meat Product (varied fat %)	Heat processed	DBP: up to 3.88 µg/g; DEHP: up to 7.19 µg/g [3]

Note: LOQ = Limit of Quantification. DBP (Dibutyl phthalate) and DEHP (Di(2-ethylhexyl) phthalate) are included for context as specific quantitative data for DBzP leaching was not found in the reviewed literature.

Table 2: Leaching Data for DINCH

Product/Material	Food Simulant/Medium	Conditions	Leached Amount of DINCH
PVC Toy	Artificial Saliva	Not specified	Corresponds to a release of 2.1 ng/10 cm ² /min (for DiNP, a similar phthalate)
Children's PVC Articles	Simulated Saliva	Not specified	Migration rates correlated with plasticizer concentration and inversely with molecular mass [4]

Note: Specific quantitative leaching values for DINCH from consumer products into food simulants are limited in the publicly available literature. The data often refers to DiNP (Diisononyl phthalate) as a proxy or is presented in qualitative terms.

Experimental Protocols

The following is a generalized experimental protocol for determining the leaching of plasticizers from a polymer matrix, based on common methodologies found in the scientific literature for phthalates and DINCH.

Objective: To quantify the amount of plasticizer (DBzP or DINCH) that migrates from a consumer product into a food simulant over a specified period.

Materials:

- Consumer product sample (e.g., food container, toy) of a known surface area.
- Food simulants (e.g., distilled water, 10% ethanol, 3% acetic acid, olive oil or n-hexane as a fatty food simulant).
- Glass migration cells or containers.
- Incubator or oven for controlled temperature conditions.
- Analytical instrumentation: Gas Chromatograph with Mass Spectrometer (GC-MS) or High-Performance Liquid Chromatograph with Mass Spectrometer (HPLC-MS).
- Reference standards of DBzP and DINCH.
- Internal standard (e.g., a deuterated analog of the analyte).
- Solvents for extraction (e.g., n-hexane, acetonitrile).

Procedure:

- **Sample Preparation:** Cut a piece of the consumer product with a defined surface area. Clean the surface of the sample to remove any external contamination.
- **Migration Test:** Place the sample in a glass migration cell and add a known volume of the pre-heated food simulant, ensuring the sample is fully immersed. The ratio of the surface area of the sample to the volume of the simulant should be recorded.

- Incubation: Seal the migration cell and incubate at a specified temperature (e.g., 40°C, 60°C) for a defined period (e.g., 24 hours, 10 days). The conditions should simulate the intended use of the product.
- Sample Extraction: After incubation, remove the polymer sample. Take an aliquot of the food simulant and spike it with an internal standard.
 - For aqueous simulants, a liquid-liquid extraction with a solvent like n-hexane may be performed.
 - For fatty food simulants, a solvent extraction and clean-up step may be necessary to remove lipids.
- Analytical Quantification: Analyze the extract using GC-MS or HPLC-MS.
 - GC-MS: The extract is injected into the GC, where the components are separated based on their boiling points and polarity. The MS detector identifies and quantifies the plasticizer based on its mass spectrum.[\[1\]](#)[\[2\]](#)
 - HPLC-MS: This technique is also suitable, particularly for less volatile compounds. The separation occurs in a liquid phase, followed by MS detection.[\[3\]](#)[\[5\]](#)
- Data Analysis: Create a calibration curve using the reference standards to quantify the concentration of the leached plasticizer in the food simulant. The results are typically expressed in mg of plasticizer per kg of food simulant (mg/kg) or mg of plasticizer per dm² of the contact surface (mg/dm²).

Mandatory Visualizations

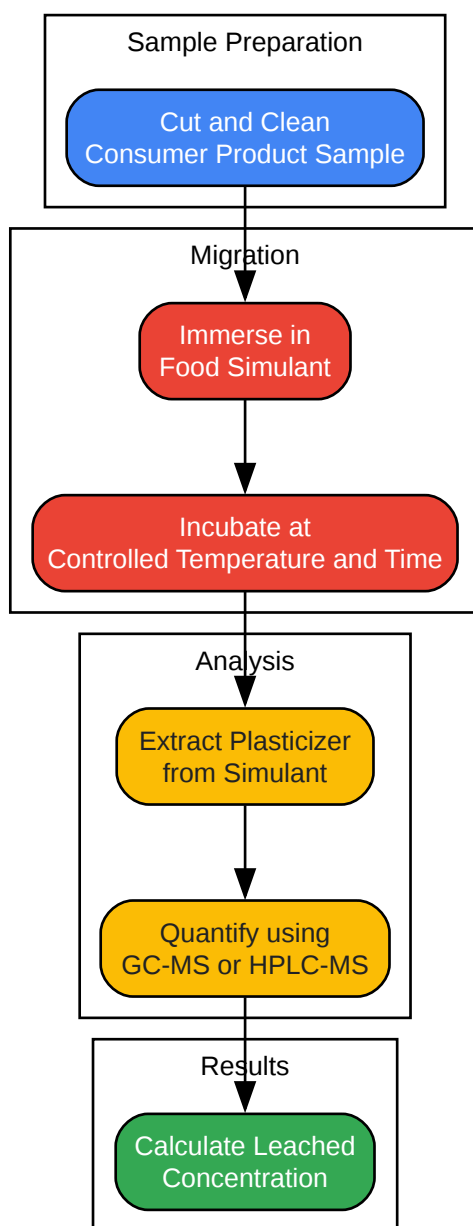
Chemical Structures

Dibenzyl Phthalate (DBzP)	DINCH
DBzP	DINCH

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A visual comparison of the chemical structures of **Dibenzyl phthalate** and DINCH.

Experimental Workflow for Leaching Analysis



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A generalized workflow for determining plasticizer migration from consumer products.

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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. nasport.pmf.ni.ac.rs [nasport.pmf.ni.ac.rs]
- 3. mnet.mendelu.cz [mnet.mendelu.cz]
- 4. Plasticizer migration from children's toys, child care articles, art materials, and school supplies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
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